

An In-depth Technical Guide to the Safety of 1-Nonanethiol

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Compound of Interest

Compound Name: 1-Nonanethiol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety information for **1-nonanethiol**, compiled from various Safety Data Sheets (SDS). It is intended to equip laboratory personnel with the necessary knowledge to handle this chemical safely.

Chemical and Physical Properties

1-Nonanethiol is a colorless liquid with a strong, unpleasant odor.^{[1][2]} It is a combustible liquid and its vapors can form explosive mixtures with air above its flash point.^{[1][3]} It is insoluble in water.^{[1][3]}

Table 1: Physical and Chemical Properties of **1-Nonanethiol**

Property	Value	Source(s)
Molecular Formula	C9H20S	[3][4]
Molecular Weight	160.32 g/mol	[1][3]
Appearance	Colorless to yellow liquid with a stench	[1][2][3]
Boiling Point	220 °C	[1][3]
Melting Point	-20 °C to -21 °C	[1]
Flash Point	78 °C to 79 °C (closed cup)	[1][3]
Density	0.840 - 0.842 g/cm ³ at 25 °C	[1][4]
Vapor Density	5.5 (air = 1)	[1][3]
Vapor Pressure	0.13 - 0.172 mmHg at 25 °C	[1][4]
Solubility in Water	Insoluble	[1][3][5]
Refractive Index	n _{20/D} 1.455	[4]

Hazard Identification and GHS Classification

1-Nonanethiol is classified as a hazardous substance. The primary hazards are skin, eye, and respiratory irritation.[1][3][6]

Table 2: GHS Hazard Classification for **1-Nonanethiol**

Hazard Class	Hazard Category	Hazard Statement	Source(s)
Skin Corrosion/Irritation	2	H315: Causes skin irritation	[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation	[1][7]
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory tract irritation)	H335: May cause respiratory irritation	[1]
Flammable Liquids	4	H227: Combustible liquid	[7]

Toxicology and Health Effects

Exposure to **1-nonanethiol** can occur through inhalation, ingestion, and skin or eye contact.[2][5][6] Symptoms of exposure may include irritation to the eyes, skin, nose, and throat, as well as weakness, cyanosis, increased respiration, nausea, drowsiness, headache, and vomiting.[2][5][6] The target organs for this chemical are the eyes, skin, respiratory system, blood, and central nervous system.[2][5]

Table 3: Potential Health Effects of **1-Nonanethiol**

Exposure Route	Acute Effects	Chronic Effects	Source(s)
Inhalation	Causes respiratory tract irritation, which may lead to delayed pulmonary edema. High concentrations can cause central nervous system depression and asphyxiation.	Effects may be delayed.	[3]
Skin Contact	Causes skin irritation and may lead to dermatitis.	Effects may be delayed.	[3]
Eye Contact	Causes serious eye irritation, and may result in chemical conjunctivitis and corneal damage.	Effects may be delayed.	[3]
Ingestion	May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.	Effects may be delayed.	[3]

Experimental Protocols

Detailed experimental protocols for determining the physical, chemical, and toxicological properties of **1-nonanethiol** are not available in the provided Safety Data Sheets. These studies are typically conducted following standardized guidelines from organizations such as the OECD, ASTM, or ISO, which are not cited in the source documents.

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize the risks associated with **1-nonanethiol**.

Handling:

- Wash hands thoroughly after handling.[3]
- Avoid contact with eyes, skin, and clothing.[3]
- Use only in a well-ventilated area or under a chemical fume hood.[3]
- Keep away from heat, sparks, and open flames.[3][8]
- All equipment used when handling the product must be grounded to prevent static discharge.
[1][2]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3]
- Keep away from incompatible substances such as strong oxidants, strong bases, and strong acids.[1]
- Recommended storage temperature is 2-8°C.[9]

Emergency Procedures

First Aid Measures:

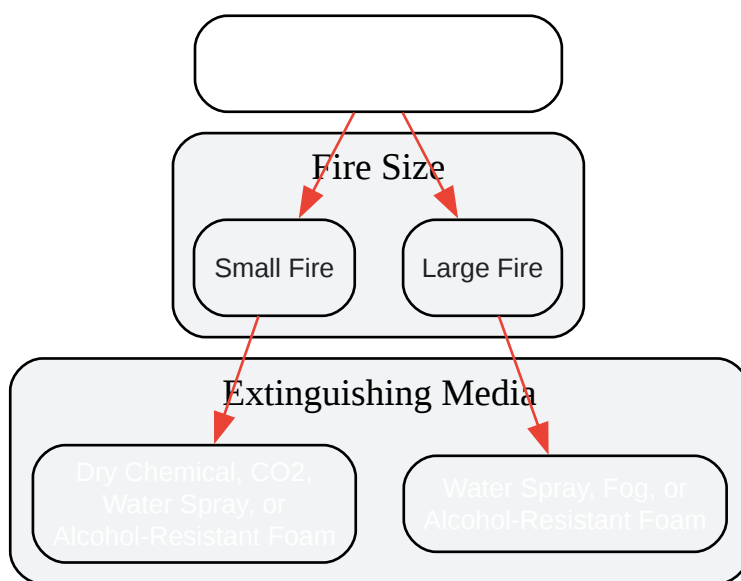
Caption: First aid procedures for different exposure routes to **1-nonanethiol**.

Firefighting Measures:

1-Nonanethiol is a combustible liquid.[1][7] Vapors are heavier than air and may travel to a source of ignition and flash back.[2][3] Containers may explode when heated.[2][3]

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][2][6]

- Unsuitable Extinguishing Media: Avoid aiming straight or solid streams directly onto the product.[1][2]
- Specific Hazards: During a fire, irritating and highly toxic gases such as sulfur oxides and carbon monoxide may be generated.[2][3]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[3]



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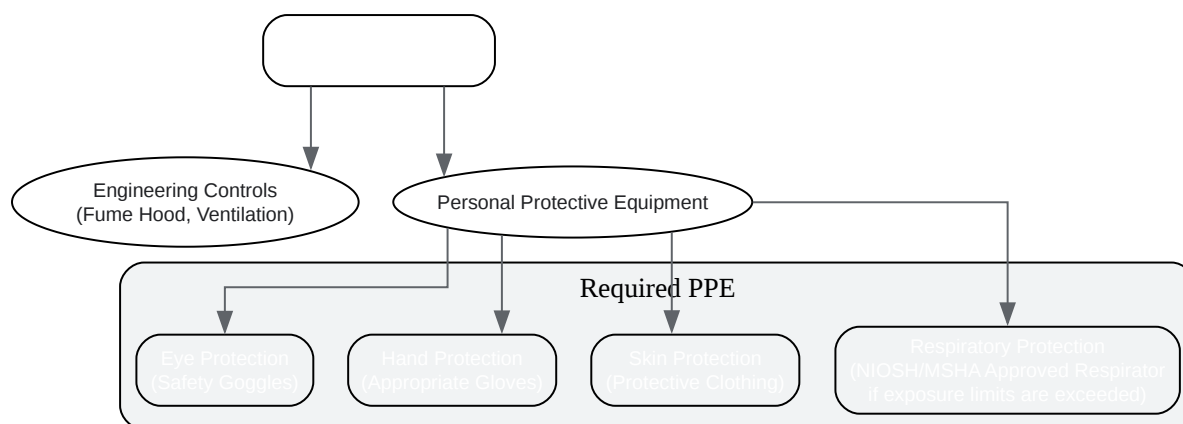
Caption: Recommended fire extinguishing media based on the scale of the fire.

Accidental Release Measures:

- Personal Precautions: Eliminate all ignition sources.[1][2] Wear appropriate personal protective equipment.[6]
- Environmental Precautions: Prevent entry into waterways, sewers, basements, or confined areas.[1][2]
- Methods for Containment and Cleaning Up: For small spills, absorb with an inert material like sand or earth and transfer to a suitable container for disposal.[1][2] For large spills, dike the area to prevent spreading.[1] A vapor-suppressing foam may be used to reduce vapors.[1][2]

Personal Protective Equipment (PPE)

The use of appropriate PPE is essential to prevent exposure to **1-nonanethiol**.



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